Mass Spectrometry of 1-Ethyl-6-methylcyclohexene: A Comparative Guide

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Compound of Interest

Compound Name:	*1-Ethyl-6-methylcyclohexene*
CAS No.:	*72018-30-5*
Cat. No.:	*B13809179*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the mass spectrometric behavior of **1-ethyl-6-methylcyclohexene** and related cyclohexene derivatives. Due to the limited availability of a public mass spectrum for **1-ethyl-6-methylcyclohexene**, this guide presents a predicted fragmentation pattern based on the well-established fragmentation of analogous compounds. Experimental data for 1-ethylcyclohexene and 1-methylcyclohexene, sourced from the NIST Mass Spectrometry Data Center, are provided for direct comparison.

Data Presentation: Predicted and Experimental Mass Spectra

The following table summarizes the predicted major fragment ions for **1-ethyl-6-methylcyclohexene** and the experimentally observed fragments for 1-ethylcyclohexene and 1-methylcyclohexene. The prediction for **1-ethyl-6-methylcyclohexene** is based on the characteristic fragmentation pathways of substituted cyclohexenes, primarily the loss of alkyl substituents and retro-Diels-Alder reactions.

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Compound	Molecular Weight (g/mol)	Parent Ion (M+) m/z	Major Fragment Ions (m/z) and Predicted/Observed Relative Abundance
1-Ethyl-6-methylcyclohexene	124.22	124	Predicted: 109 (loss of CH3), 95 (loss of C2H5), 81, 68 (retro-Diels-Alder)
1-Ethylcyclohexene	110.20	110	Observed: 95, 82, 81, 67
1-Methylcyclohexene	96.17	96	Observed: 81, 68, 67, 53

Experimental Protocols

The following is a typical Gas Chromatography-Mass Spectrometry (GC-MS) protocol for the analysis of volatile organic compounds such as **1-ethyl-6-methylcyclohexene** and its analogues.

1. Sample Preparation:

- Samples are typically dissolved in a volatile solvent like dichloromethane or hexane to a concentration of 1 mg/mL.
- For trace analysis, headspace or solid-phase microextraction (SPME) techniques can be employed.

2. Gas Chromatography (GC) Conditions:

- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness), is suitable for separating these compounds.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injector Temperature: 250 °C.

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- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: Increase to 200 °C at a rate of 10 °C/min.
  - Hold: Hold at 200 °C for 5 minutes.

3. Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole.
- Scan Range: m/z 40-300.
- Ion Source Temperature: 230 °C.
- Transfer Line Temperature: 280 °C.

4. Data Analysis:

- The acquired mass spectra are compared with spectral libraries (e.g., NIST) for compound identification.
- Fragmentation patterns are analyzed to confirm the structure of the analytes.

Visualizations

Predicted Fragmentation Pathway of **1-Ethyl-6-methylcyclohexene**

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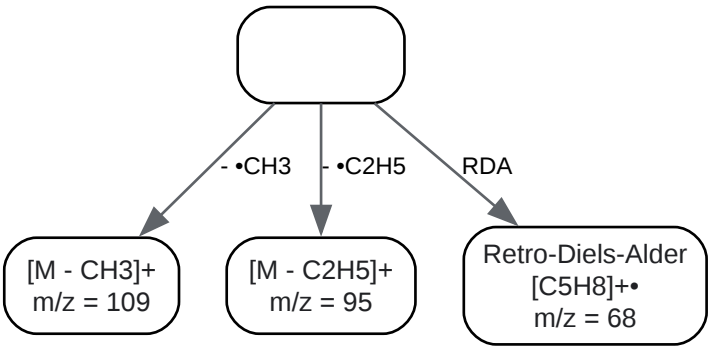
Predicted Fragmentation of 1-Ethyl-6-methylcyclohexene



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Caption: Predicted major fragmentation pathways for **1-Ethyl-6-methylcyclohexene**.

General GC-MS Experimental Workflow

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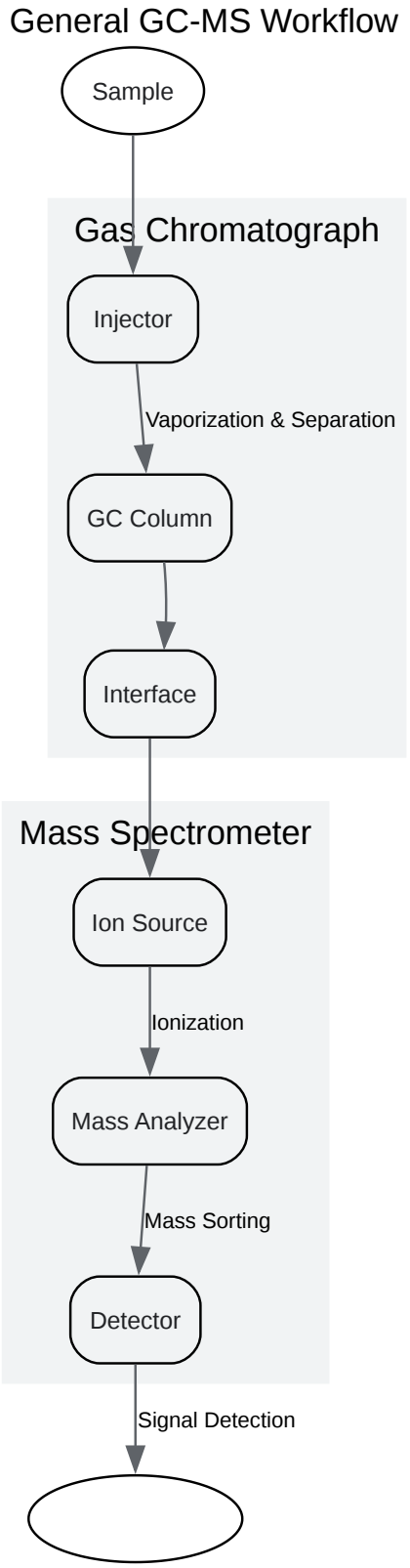

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Caption: A generalized workflow of a Gas Chromatography-Mass Spectrometry system.

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- To cite this document: BenchChem. [Mass Spectrometry of 1-Ethyl-6-methylcyclohexene: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13809179/docs#mass-spectrometry-of-1-ethyl-6-methylcyclohexene-a-comparative-guide]

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